

Scarcity of "Cervident" Data Necessitates Broader Cervical Restoration Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Cervident*

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Initial investigations into the clinical performance of "**Cervident**" restorations have revealed a significant lack of contemporary, in-depth technical data. The available literature suggests that "**Cervident**" may be an older or less commonly referenced dental restorative material. A 1979 publication briefly mentions a clinical evaluation of **Cervident** in restoring teeth with cervical abrasions[1]. Furthermore, "The CONTRIAL Project," a database of clinical trials, identifies **Cervident** as a macrofilled composite and notes two prospective, controlled clinical trials conducted between 1990 and 2015, which were assessed as having a low quality score due to methodological limitations[2].

Given the sparse and dated information specific to "**Cervident**," this technical guide will broaden its scope to address the initial clinical performance of materials commonly used for cervical restorations, a topic for which more robust data is available. This approach will provide a comprehensive overview of the clinical challenges and outcomes associated with restoring cervical lesions, which is the likely intent of the original query.

The primary materials used for these restorations are resin composites and glass ionomer cements. Their clinical success is typically evaluated based on criteria such as retention, marginal discoloration, marginal adaptation, and the incidence of secondary caries.

Quantitative Clinical Performance of Cervical Restorative Materials

The clinical performance of cervical restorations is influenced by a variety of factors, including the type of restorative material, the adhesive system used, and whether the tooth surface is prepared prior to restoration. The following tables summarize key quantitative data from clinical studies on the performance of different materials used in cervical restorations.

Performance Metric	Resin Composite (RC)	Glass Ionomer (GI)	Source
Median Survival Time	10.4 ± 0.7 years	11.5 ± 1.1 years	[3]
Primary Reason for Failure	Loss of Retention (82.2%)	Loss of Retention (82.2%)	[3]
Secondary Reason for Failure	Secondary Caries (17.8%)	Secondary Caries (17.8%)	[3]

A meta-analysis of 50 clinical studies on cervical restorations with at least an 18-month observation period provided the following average failure rates after three years:

Failure Type	Average Rate after 3 Years	Range of Variability	Source
Retention Loss	10%	0% to 50%	[4][5][6]
Marginal Discoloration	24%	0% to 74%	[4][5][6]

Experimental Protocols for Clinical Evaluation

The clinical performance of cervical restorations is most commonly evaluated using the modified United States Public Health Service (USPHS) criteria. These criteria provide a standardized method for assessing various aspects of a restoration's success over time.

Typical Inclusion Criteria for Clinical Studies:

- Patients with good general health.
- Presence of at least 20 teeth in occlusion.

- Existence of three or more non-carious cervical lesions deeper than 1 mm, involving both enamel and dentin of vital, non-mobile teeth[7].

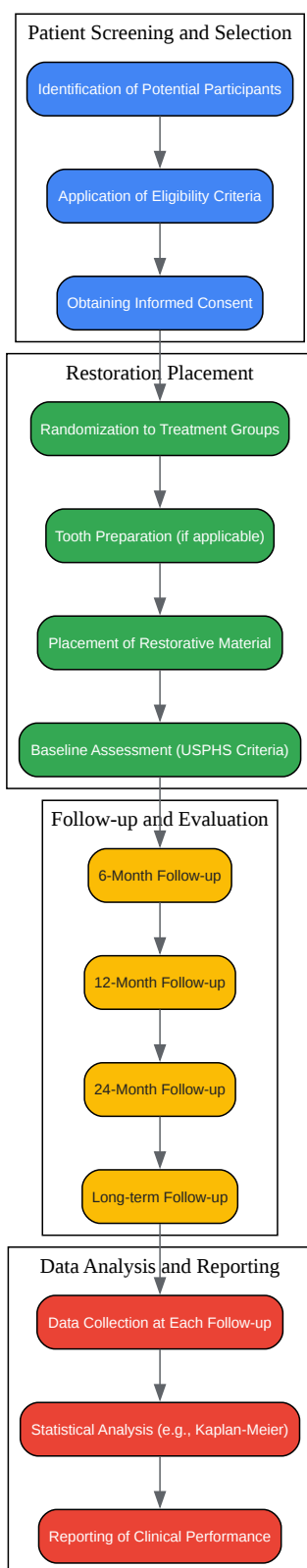
Evaluation Criteria (Modified USPHS): Two trained and calibrated examiners, blinded to the treatment allocation, typically evaluate the restorations at baseline and subsequent follow-up appointments. The key parameters assessed include:

- Retention: Whether the restoration is completely or partially lost.
- Marginal Discoloration: The extent of staining at the restoration margin.
- Marginal Adaptation: The presence of a gap or crevice at the restoration margin.
- Secondary Caries: The development of new caries adjacent to the restoration.
- Wear: The degree of material loss from the restoration surface.
- Postoperative Sensitivity: The patient's report of sensitivity following the procedure.

Statistical analysis often involves methods like the Kaplan-Meier survival analysis and multivariate Cox proportional hazard models to determine the longevity and predictive variables for failure[3].

Visualizing the Clinical Trial Workflow

The following diagram illustrates a typical workflow for a clinical trial evaluating the performance of cervical restorations.



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Caption: Workflow of a clinical trial for cervical restorations.

Signaling Pathways

The request for diagrams of signaling pathways is not applicable to the clinical evaluation of dental restorative materials. This type of visualization is typically used in molecular and cellular biology to illustrate biochemical processes, which are not the focus of clinical performance studies of dental restorations.

Conclusion

While specific data on the initial clinical performance of "**Cervident**" restorations is limited, a broader examination of the literature on cervical restorations provides valuable insights for researchers and dental professionals. The clinical success of these restorations is multifactorial, with material choice and application technique playing significant roles. Resin composites and glass ionomers show comparable longevity, with loss of retention being the primary mode of failure for both[3]. Future research should continue to focus on long-term clinical trials to better understand the factors that contribute to the success and failure of cervical restorations.

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- To cite this document: BenchChem. [Scarcity of "Cervident" Data Necessitates Broader Cervical Restoration Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1199867#initial-clinical-performance-of-cervident-restorations]

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